

Application Notes and Protocols for GSK180736A In Vivo Administration in Mice

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Compound of Interest

Compound Name: GSK180736A

Cat. No.: B1672363

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Abstract

GSK180736A is a potent small molecule inhibitor targeting G protein-coupled receptor kinase 2 (GRK2) and Rho-associated coiled-coil kinase 1 (ROCK1).[1][2][3][4][5] It exhibits high selectivity for GRK2 over other GRK subfamilies.[6][7] Due to its role in modulating GPCR signaling and cellular contractility, **GSK180736A** is a valuable tool for investigating various physiological and pathological processes, particularly in cardiovascular research.[3] These application notes provide a summary of its mechanism of action, key quantitative data, and a suggested protocol for its in vivo administration in mice, based on available data for the compound and structurally related molecules.

Mechanism of Action

GSK180736A was initially developed as a ROCK1 inhibitor and was later identified as a potent inhibitor of GRK2.[3]

- **GRK2 Inhibition:** GRK2 plays a crucial role in the desensitization of G protein-coupled receptors (GPCRs). Upon agonist binding to a GPCR, GRK2 is recruited to the plasma membrane where it phosphorylates the activated receptor. This phosphorylation promotes the binding of β -arrestin, which sterically hinders further G protein coupling and initiates receptor internalization, thereby dampening the signaling cascade.[3][6] By inhibiting GRK2, **GSK180736A** prevents this phosphorylation event, leading to sustained GPCR signaling.

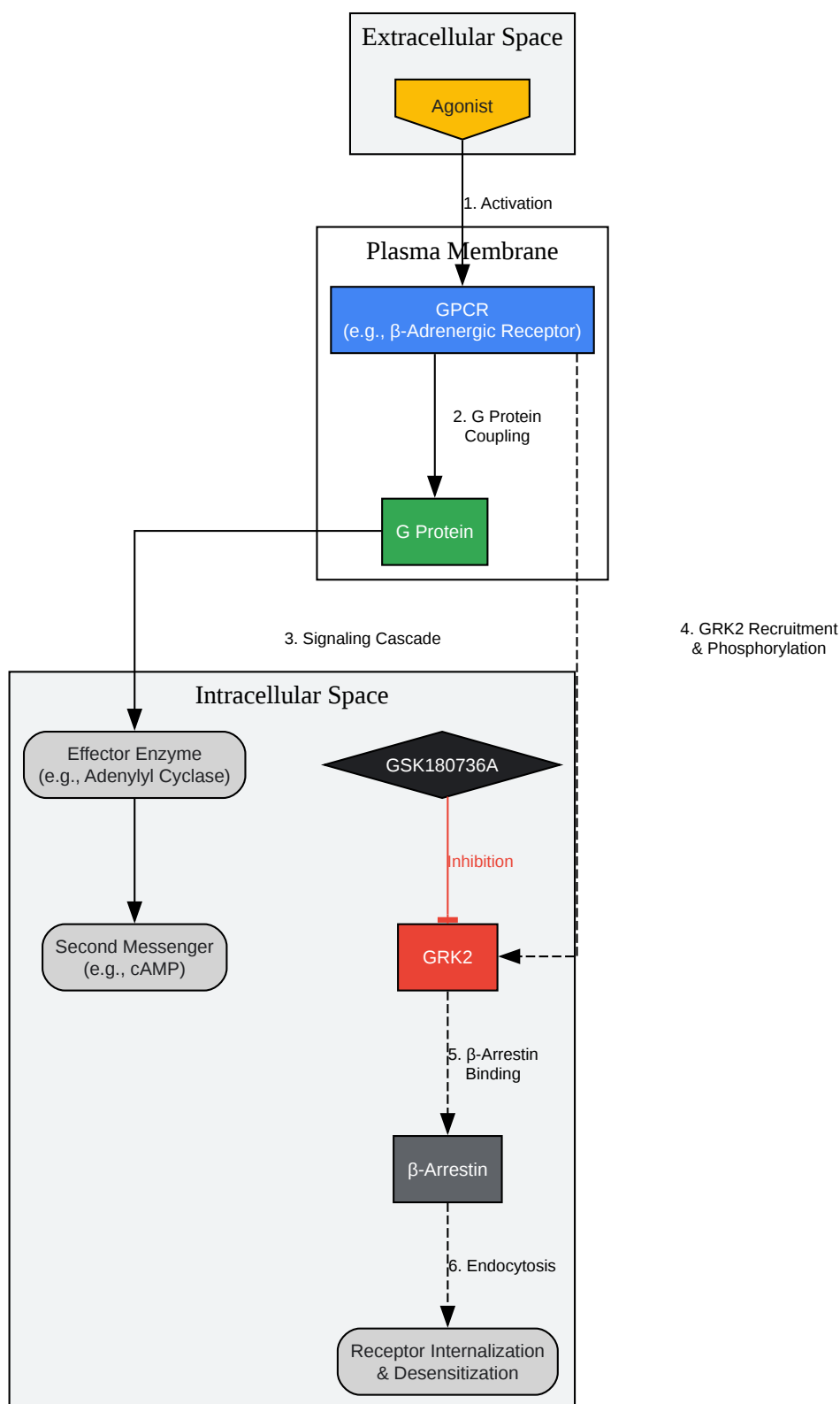
This mechanism is of particular interest in conditions like heart failure, where GRK2 levels are often upregulated, leading to diminished β -adrenergic receptor responsiveness.[3][8]

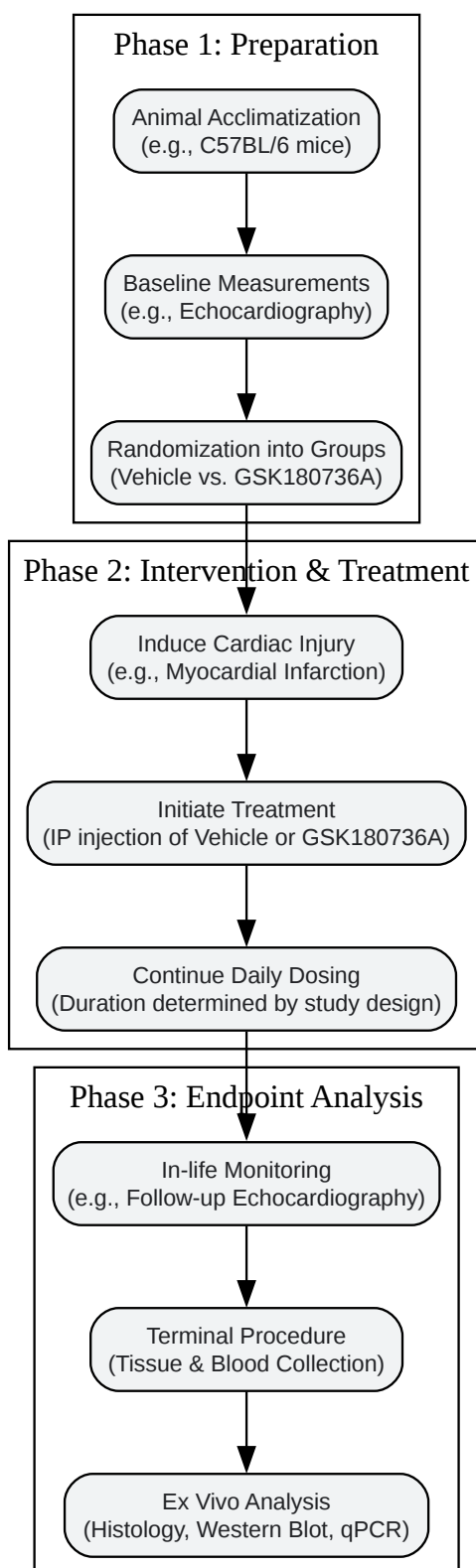
- **ROCK1 Inhibition:** ROCK1 is a serine/threonine kinase that plays a central role in regulating the actin cytoskeleton, influencing processes such as cell adhesion, motility, and smooth muscle contraction.[2] Inhibition of ROCK1 by **GSK180736A** can lead to vasodilation and other effects related to cytoskeletal dynamics.

The dual inhibitory activity of **GSK180736A** should be considered when designing and interpreting experimental outcomes.

Signaling Pathway

The diagram below illustrates the canonical GPCR signaling pathway and the point of intervention for **GSK180736A**.





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